

Comparative analysis of the sublimation fastness of Dispersol dyes

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Compound of Interest

Compound Name: Dispersol yellow brown XF

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A Comparative Analysis of Sublimation Fastness in Dispersol Dyes

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the sublimation fastness of Dispersol dyes against other commercially available disperse dyes. Sublimation fastness is a critical property for textiles, particularly those subjected to high temperatures during processing (heat setting, pleating) or end-use (ironing, storage in warm climates). It measures the resistance of a dye to vaporize from a solid state when heated, which can lead to color loss and staining of adjacent materials.^{[1][2][3]} This guide presents quantitative data, detailed experimental protocols, and visual representations to aid in the selection of appropriate dyes for specific applications.

Comparative Performance Data

The sublimation fastness of disperse dyes is influenced by several factors, including their molecular weight, chemical structure (e.g., azo or anthraquinone), and energy level (low, medium, or high).^{[4][5]} Dyes with higher molecular weights and higher energy levels generally exhibit better sublimation fastness.^[6] Anthraquinone-based dyes are also often noted for their superior fastness properties compared to many azo dyes.^{[4][7]}

The following table summarizes the sublimation fastness ratings of selected Dispersol and other disperse dyes on polyester fabric. The ratings are based on the standard grey scale for

staining, where 1 indicates severe staining and 5 indicates no staining.[8][9][10]

Dye Name	C.I. Name	Chemical Class	Energy Level	Sublimation Fastness (Staining) at 180°C	Sublimation Fastness (Color Change) at 180°C
Dispersol Red B-3B	Disperse Red 11	Anthraquinone	Medium	3[11]	4-5[11]
-	Disperse Red 82	Azo	High	4[11]	Not Available
Dispersol Blue XF	-	-	High	Good to Excellent[12]	-
Dispersol Yellow B-6G	Disperse Yellow 114	-	High	5[13]	5[13]
-	Disperse Blue 60	Anthraquinone	High	Superior[14]	-
-	Disperse Blue SF-R	-	High	4-5[15]	-
-	Disperse Yellow 64	-	-	-	-
-	Disperse Yellow 7	-	Medium	3[16]	-

Note: The data presented is a synthesis from multiple sources and may vary depending on the specific dyeing process, substrate, and testing conditions.

Experimental Protocols

The sublimation fastness of disperse dyes is typically evaluated using standardized test methods such as ISO 105-P01 or AATCC Test Method 117.[9][17][18][19][20][21][22][23]

Principle of the Test

A dyed textile specimen is placed in contact with an undyed fabric and subjected to a specific temperature and pressure for a set duration in a heating device.^[21] The subsequent change in color of the specimen and the degree of staining on the undyed fabric are then assessed using a standard grey scale.^{[8][10]}

Apparatus and Materials

- Heating device (e.g., Scorch Tester, Sublimation Fastness Tester) capable of maintaining a uniform temperature and pressure.^[20]
- Standard undyed white polyester fabric for staining assessment.^[9]
- Grey Scale for assessing color change (ISO 105-A02) and staining (ISO 105-A03).^{[10][24][25]}
- Color matching cabinet with a standardized light source.
- Dyed and undyed fabric specimens.

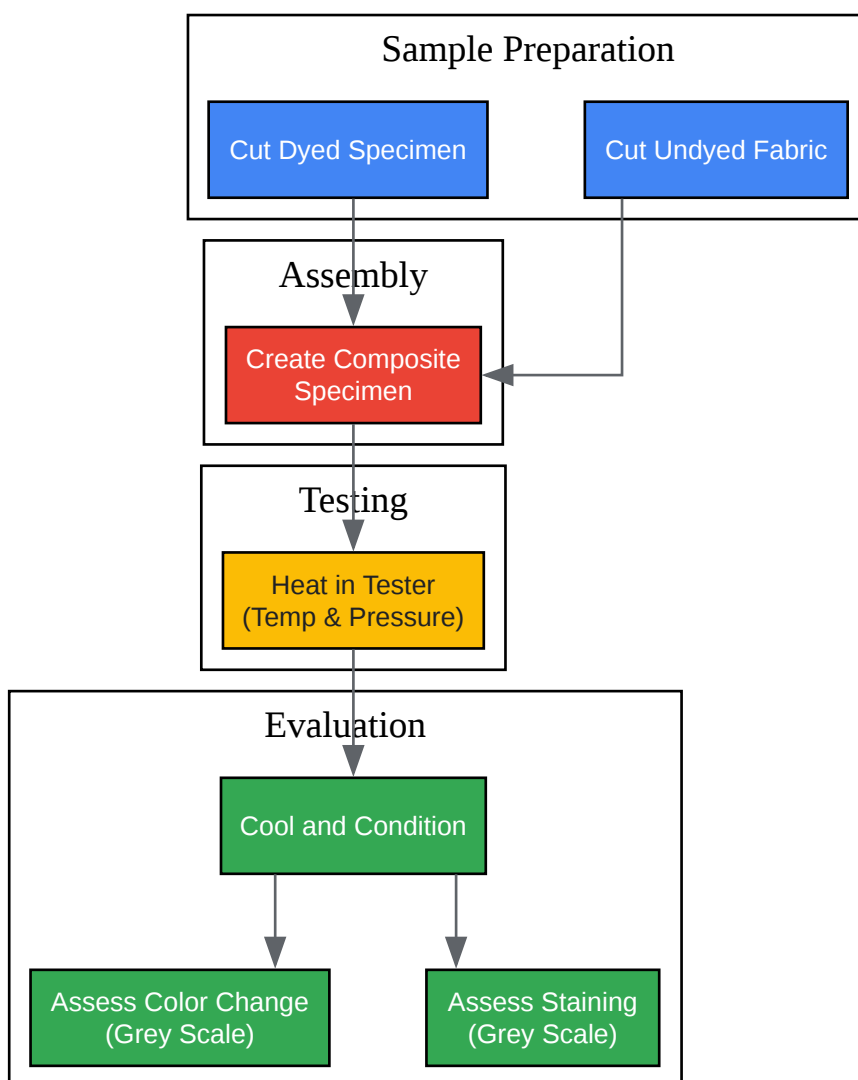
Step-by-Step Procedure (based on ISO 105-P01 / AATCC 117)

- Sample Preparation: Cut a specimen of the dyed textile to the required dimensions (e.g., 40 mm x 100 mm).^[9] Prepare a piece of standard undyed white polyester fabric of the same size.
- Composite Specimen Assembly: Place the dyed specimen between two pieces of the undyed white polyester fabric, creating a composite sample.^[11]
- Heating: Preheat the heating device to the specified test temperature (e.g., 150°C, 180°C, or 210°C).^[9] Place the composite specimen in the heating device and apply a controlled pressure (typically 4±1 kPa) for a specific duration (e.g., 30 seconds).^{[19][20]}
- Cooling and Conditioning: After the heating period, remove the composite specimen and allow it to cool at room temperature. Condition the specimens in a standard atmosphere (e.g., 20±2°C and 65±2% relative humidity) for at least 4 hours before evaluation.^[2]

- Evaluation:
 - Color Change: In a color matching cabinet, compare the treated dyed specimen with an untreated sample of the same material using the Grey Scale for assessing color change. Assign a rating from 1 (major change) to 5 (no change).[\[8\]](#)[\[11\]](#)
 - Staining: Evaluate the degree of color transfer to the undyed white polyester fabric using the Grey Scale for assessing staining. Assign a rating from 1 (severe staining) to 5 (no staining).[\[8\]](#)[\[11\]](#)

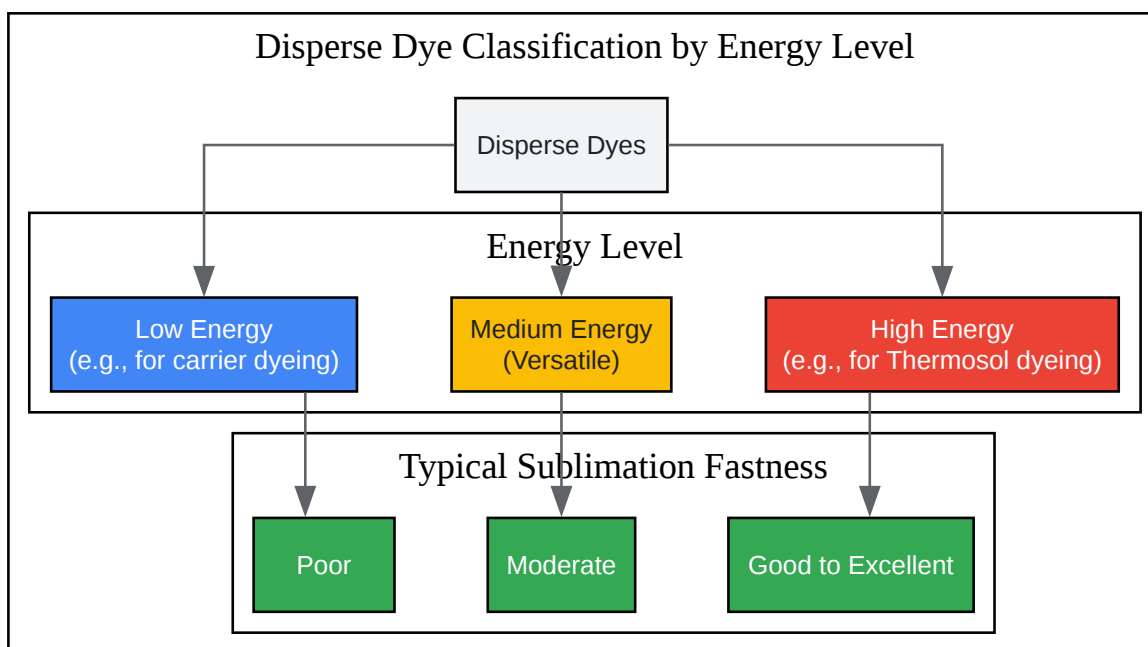
Visualizing Key Concepts

To better understand the processes and classifications discussed, the following diagrams have been generated using Graphviz.



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Caption: Experimental workflow for sublimation fastness testing.



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Caption: Classification of disperse dyes by energy level and its relation to sublimation fastness.

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